

An In-Depth Technical Guide to 3-Phenylfuran: Structure, Properties, and Synthetic Utility

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Compound of Interest

Compound Name: 3-Phenylfuran

CAS No.: 13679-41-9

Cat. No.: B080758

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Introduction

3-Phenylfuran stands as a significant heterocyclic scaffold, bridging the chemical space between simple furans and more complex polycyclic aromatic systems. Its unique electronic and structural characteristics make it a molecule of considerable interest to researchers in medicinal chemistry, drug development, and materials science. As a substituted furan, it embodies the inherent reactivity of the furan ring, modulated by the electronic influence of the appended phenyl group. This guide provides a comprehensive technical overview of **3-phenylfuran**, delving into its fundamental chemical and physical properties, structural nuances, key synthetic methodologies, and its emerging applications, particularly in the realm of therapeutic agent development. The content herein is curated for professionals who require a deep, mechanistic understanding of this versatile molecule.

I. Core Molecular Structure and Physicochemical Properties

3-Phenylfuran is an aromatic heterocyclic compound characterized by a furan ring substituted with a phenyl group at the C-3 position.^{[1][2]} This substitution pattern breaks the symmetry

observed in furan itself, leading to a unique distribution of electron density and distinct chemical properties.

Structural Elucidation

The molecule consists of a planar five-membered furan ring and a planar six-membered benzene ring. The dihedral angle between these two rings influences the extent of π -conjugation between them. While generally considered to be largely coplanar to maximize electronic communication, some degree of torsional strain is expected. This structural feature is a critical determinant of the molecule's electronic behavior and reactivity.

Physicochemical Data

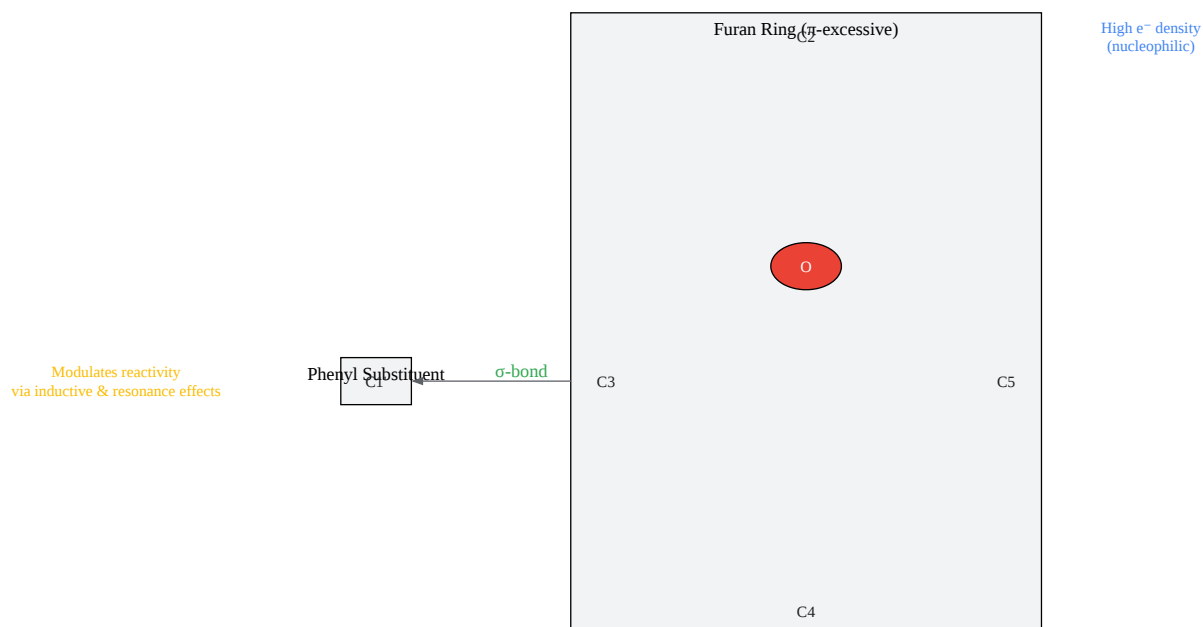
A compilation of the key physicochemical properties of **3-phenylfuran** is presented in Table 1. These data are essential for its practical application in a laboratory setting, informing decisions on purification, reaction conditions, and formulation.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₈ O	
Molecular Weight	144.17 g/mol	
CAS Number	13679-41-9	[1]
Melting Point	58.5-59 °C	[3]
Boiling Point	232-233 °C (at 760 mmHg, est.); 140-145 °C (at 10 Torr)	[3][4]
Density	1.048 ± 0.06 g/cm ³ (Predicted)	[3]
Solubility	Soluble in alcohol; sparingly soluble in water (171.8 mg/L at 25°C, est.)	[4]
logP (o/w)	3.137 (est.)	[4]

II. Electronic Structure and Aromaticity

The chemical behavior of **3-phenylfuran** is intrinsically linked to its electronic structure. The furan ring is a π -excessive system, meaning the five-membered ring contains six π -electrons, leading to a higher electron density on the carbon atoms compared to benzene.^[5] This inherent electron richness makes the furan ring highly susceptible to electrophilic attack.

The phenyl substituent at the C-3 position acts primarily as an electron-withdrawing group via induction, but can also participate in resonance. The interplay of these effects modulates the electron density distribution across the furan ring, influencing the regioselectivity of its reactions. Computational studies on analogous structures, such as 3-phenyl coumarins, utilizing Density Functional Theory (DFT), provide valuable insights into the frontier molecular orbitals (HOMO-LUMO) and electrostatic potential maps, which can be extrapolated to understand the reactive sites of **3-phenylfuran**.^[6]



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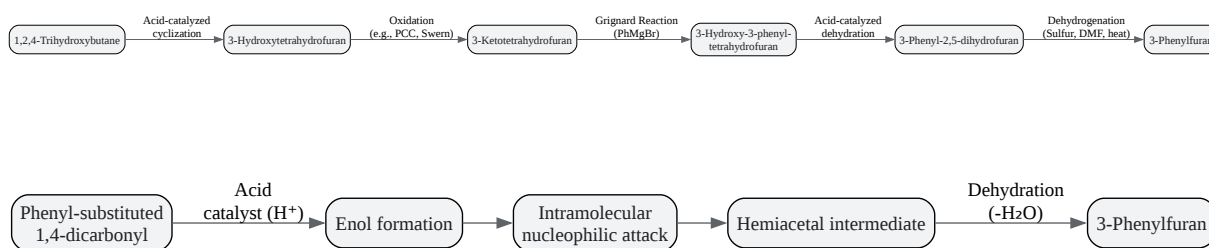
Caption: Electronic influence of the phenyl group on the furan ring.

III. Synthesis of 3-Phenyfuran

The synthesis of 3-substituted furans, including **3-phenyifuran**, has been a subject of considerable research. Several robust methods have been established, with the Wynberg synthesis and variations of the Paal-Knorr synthesis being particularly notable.

The Wynberg Synthesis (via 3-Ketotetrahydrofuran)

A classical and reliable route to **3-phenylfuran** was pioneered by Wynberg, starting from the commercially available 1,2,4-trihydroxybutane.[7] This multi-step synthesis provides a clear and logical pathway to the target molecule and is a testament to the power of classical organic synthesis.



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